

CAS 96568-04-6 structural elucidation

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Ethyl 3-(2,6-dichloro-5-fluoropyridin-3-yl)-3-oxopropanoate

Cat. No.: B138041

[Get Quote](#)

Introduction and Initial Assessment

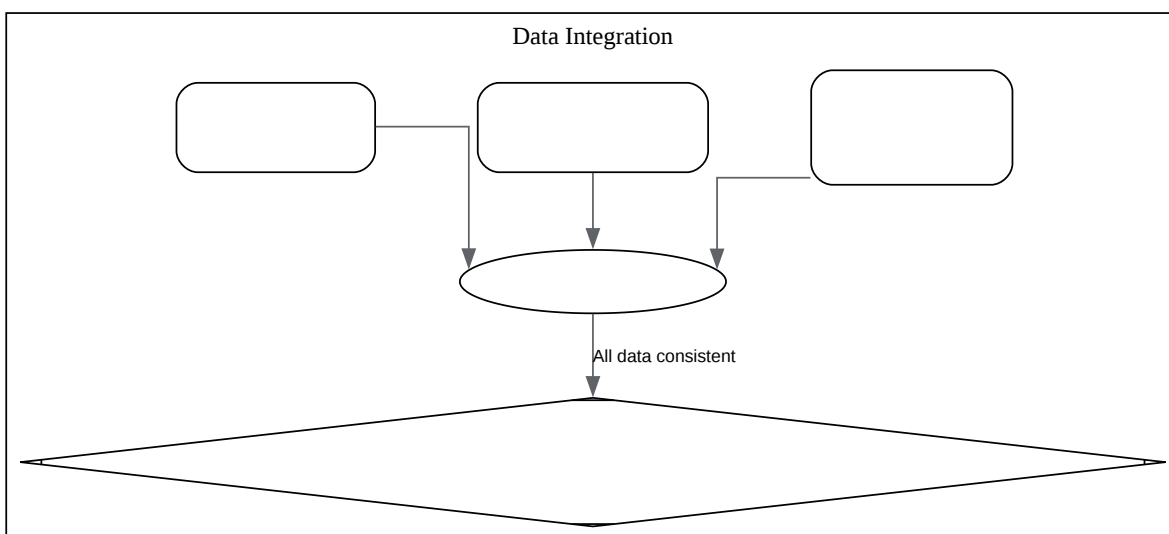
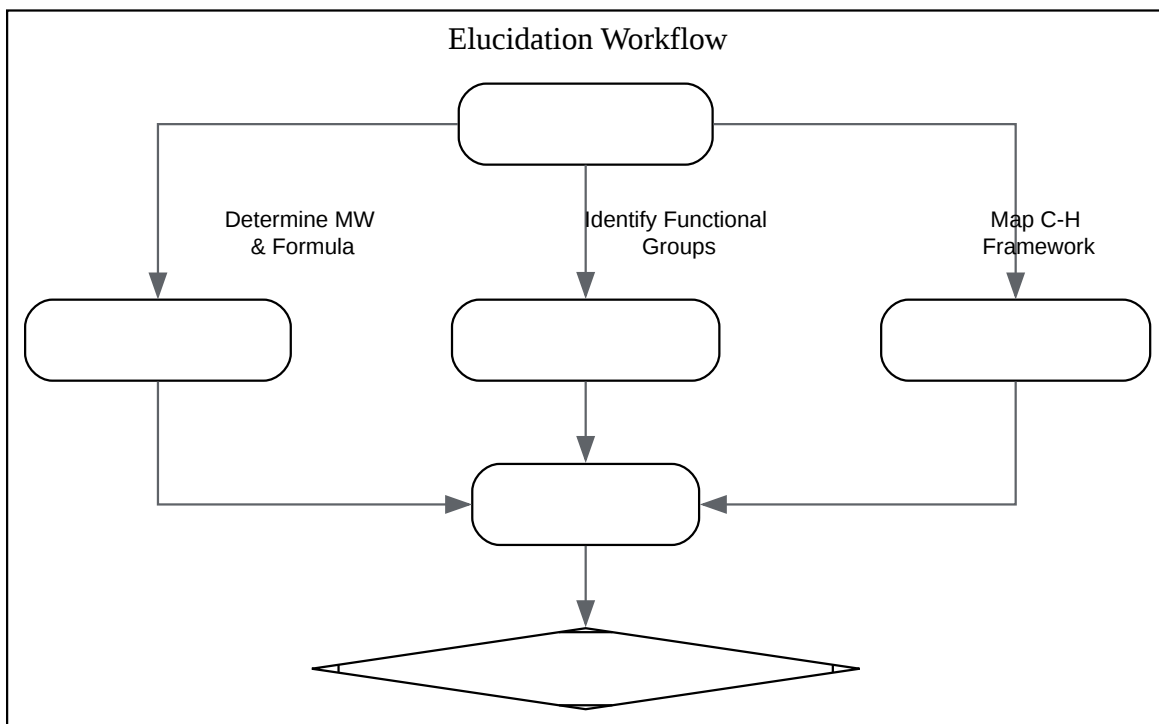
The compound assigned CAS number 96568-04-6 is identified as **Ethyl 3-(2,6-dichloro-5-fluoropyridin-3-yl)-3-oxopropanoate**.^{[1][2]} This compound serves as a key intermediate in the synthesis of various pharmaceutical agents.^[1] Accurate confirmation of its structure is paramount to ensure the quality, purity, and safety of the final active pharmaceutical ingredient (API).

Our objective is to employ a systematic approach to verify this structure, starting from the fundamental molecular formula and progressively assembling the structural fragments using various analytical techniques.

Initial Known Information:

Parameter	Value	Source
CAS Number	96568-04-6	^{[1][3]}
Molecular Formula	C ₁₀ H ₈ Cl ₂ FNO ₃	^{[1][3]}
Molecular Weight	280.08 g/mol	^{[1][3]}
Physical State	Off-White Solid	^[3]
Melting Point	68-72 °C	^[3]

The elucidation process will follow a logical workflow, beginning with the confirmation of the molecular weight and elemental composition, followed by the identification of functional groups, and culminating in the precise mapping of the atomic connectivity.



Confirmed Structure of CAS 96568-04-6

[Click to download full resolution via product page](#)**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemscene.com [chemscene.com]
- 2. alfa-chemistry.com [alfa-chemistry.com]
- 3. Ethyl 3-[2,6-dichloro-5-fluoro-(3-pyridyl)]-3-oxopropanoate, 97%, Thermo Scientific 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- To cite this document: BenchChem. [CAS 96568-04-6 structural elucidation]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b138041#cas-96568-04-6-structural-elucidation>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com